

Tris(p-t-butylphenyl) phosphate CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Tris(p-t-butylphenyl) phosphate*

Cat. No.: *B033044*

[Get Quote](#)

An In-depth Technical Guide to Tris(p-t-butylphenyl) phosphate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Tris(p-t-butylphenyl) phosphate**, a compound utilized in various industrial applications. This document details its chemical identity, molecular structure, physicochemical properties, and available toxicological data. It also includes outlines of experimental protocols and a visualization of its proposed mechanism of action as a flame retardant.

Core Compound Information

Tris(p-t-butylphenyl) phosphate is an organophosphate ester characterized by three 4-tert-butylphenyl groups attached to a central phosphate group.^[1] Its primary applications are as a plasticizer to enhance the flexibility and durability of plastic materials, as a flame retardant to reduce the flammability of materials, and as an additive in oils to improve stability and performance.^{[2][3]}

- Chemical Name: **Tris(p-t-butylphenyl) phosphate**
- CAS Number: 78-33-1^[3]
- Molecular Formula: C₃₀H₃₉O₄P^{[3][4][5]}

- Molecular Weight: 494.60 g/mol [4][5]

Molecular Structure:

Caption: Molecular structure of **Tris(p-t-butylphenyl) phosphate**.

Data Presentation

The following tables summarize the known physicochemical and toxicological properties of **Tris(p-t-butylphenyl) phosphate**.

Table 1: Physicochemical Properties

Property	Value	Source(s)
CAS Number	78-33-1	[3][4][5][6]
Molecular Formula	C ₃₀ H ₃₉ O ₄ P	[3][4][5]
Molecular Weight	494.60 g/mol	[4][5]
Appearance	Solid	[1][3]
Melting Point	90-105 °C	[3]
Boiling Point	519.5 °C at 760 mmHg	[2]
Flash Point	281.1 °C	[2][7]
Density	1.08 g/cm ³ (predicted)	[2]
Water Solubility	9.60 x 10 ⁻⁷ mg/L (estimated)	[2]
Solubility	Slightly soluble in Chloroform and Methanol	[2]
Storage Temperature	Refrigerator, under inert atmosphere	[2]

Table 2: Toxicological Data Summary

Endpoint	Result	Source(s)
Reproductive Toxicity	Butylated triphenyl phosphate showed no reproductive toxicity in a rat study.	
NOAEL (No-Observed-Adverse-Effect Level)	1000 mg/kg bw/day (rat, oral, reproductive study)	
Endocrine Disruption	Potential for endocrine-disrupting effects has been noted, though specific studies are not detailed.	[7]
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[6]

Experimental Protocols

Detailed experimental protocols for the specific applications of **Tris(p-t-butylphenyl) phosphate** are not widely available in public literature. However, this section outlines a representative synthesis procedure for a related compound and the methodology of a toxicological study.

A. Representative Synthesis of a Butylated Triphenyl Phosphate Derivative

The following protocol is based on a patent for the preparation of tert-butyl triphenyl phosphate and may serve as a reference for the synthesis of related compounds.

Disclaimer: This protocol is for a related, but not identical, compound and is provided for informational purposes.

- Preparation of Dissolved Matters: p-tert-butylphenol and 30-45% of the total required amount of phosphorous oxychloride are added to a dry reactor equipped with nitrogen replacement. The mixture is heated to 60-80 °C and stirred until the p-tert-butylphenol is fully dissolved.[8]

- Reaction Initiation: A Lewis acid catalyst and the remaining phosphorous oxychloride are added to a separate reactor equipped with a hydrogen chloride absorption device.[8]
- Addition: After heating the second reactor, the dissolved matters from step 1 are added dropwise.[8]
- First Reaction Stage: After the addition is complete, the mixture is heated by a gradient method to a temperature not exceeding 110 °C and the reaction proceeds. The product is then cooled to 50-60 °C.[8]
- Second Reaction Stage: Phenol is added to the reaction materials from the previous step. The mixture is heated by a gradient method to a temperature not exceeding 160 °C.[8]
- Isolation: After the reaction is complete, the products are cooled to ≤ 50 °C and are then subjected to washing and desolvation to yield the final product.[8]

B. Reproductive Toxicity Study Protocol (Rat)

The following is a general outline of the reproductive toxicity study mentioned for a butylated triphenyl phosphate.

- Test Animals: Male and female rats.
- Dose Groups: Animals were administered doses of 50, 250, or 1000 mg/kg/day.
- Administration: The substance was administered orally for several weeks.
- Mating: After the administration period, the animals were mated.
- Endpoints Measured: Mating index, litter size, survival of offspring, and other relevant reproductive parameters were measured.
- Pathology: Diagnostic pathology was performed to assess for any alterations to the reproductive organs.
- Results: No reproductive toxicity was observed at any dose level, leading to a NOAEL of 1000 mg/kg bw/day.

Mandatory Visualization

Mechanism of Action as a Flame Retardant

Organophosphate esters like **Tris(p-t-butylphenyl) phosphate** are understood to function as flame retardants by acting in both the gas phase and the condensed (solid) phase of a burning material. The following diagram illustrates this logical relationship.

Caption: Proposed flame retardant mechanism of **Tris(p-t-butylphenyl) phosphate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tris(4-tert-butylphenyl) phosphate | 78-33-1 | Benchchem [benchchem.com]
- 2. Cas 78-33-1, TRI-(P-TERT-BUTYLPHENYL) PHOSPHATE | lookchem [lookchem.com]
- 3. TRI-(P-TERT-BUTYLPHENYL) PHOSPHATE | 78-33-1 [chemicalbook.com]
- 4. Tris(4-tert-butylphenyl) phosphate | LGC Standards [lgcstandards.com]
- 5. scbt.com [scbt.com]
- 6. Tri-(p-tert-butylphenyl)phosphate | 78-33-1 [sigmaaldrich.com]
- 7. bocsci.com [bocsci.com]
- 8. CN102268036A - Preparation method of tert-butyl triphenyl phosphate - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Tris(p-t-butylphenyl) phosphate CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b033044#tris-p-t-butylphenyl-phosphate-cas-number-and-molecular-structure\]](https://www.benchchem.com/product/b033044#tris-p-t-butylphenyl-phosphate-cas-number-and-molecular-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com